

Multi-Generational Oxidation Pathways to Pinic Acid: A Technical Guide

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Compound of Interest

Compound Name: *Pinic acid*

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This technical guide provides a comprehensive overview of the multi-generational atmospheric oxidation of α -pinene, a major biogenic volatile organic compound, leading to the formation of **pinic acid**. **Pinic acid** is a significant component of secondary organic aerosols (SOA), which have implications for air quality, climate, and human health. This document details the core chemical mechanisms, presents quantitative data from chamber studies, outlines experimental methodologies, and provides visual representations of the key processes.

Introduction to Pinic Acid Formation

Pinic acid ($C_9H_{14}O_4$) is a dicarboxylic acid formed in the atmosphere through the complex, multi-generational oxidation of α -pinene.^{[1][2]} This process is primarily initiated by reactions with key atmospheric oxidants: ozone (O_3), the hydroxyl radical ($\cdot OH$), and the nitrate radical (NO_3).^{[1][3]} The initial oxidation of α -pinene breaks its double bond, leading to a cascade of reactions that produce a variety of oxygenated products, including pinonic acid, which can be further oxidized to form **pinic acid**.^{[1][4]} These reactions contribute significantly to the formation of SOA.^{[1][5]}

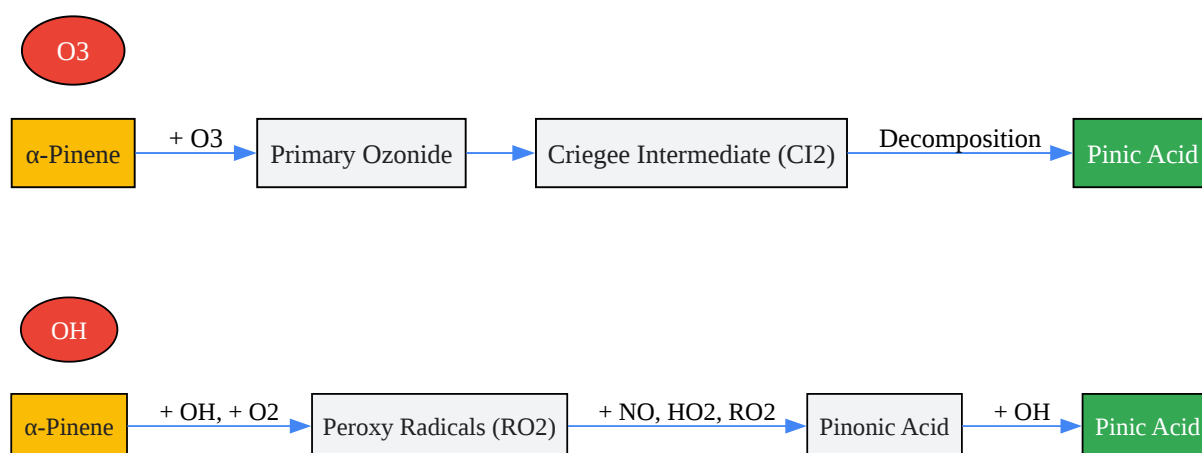
Chemical Oxidation Pathways

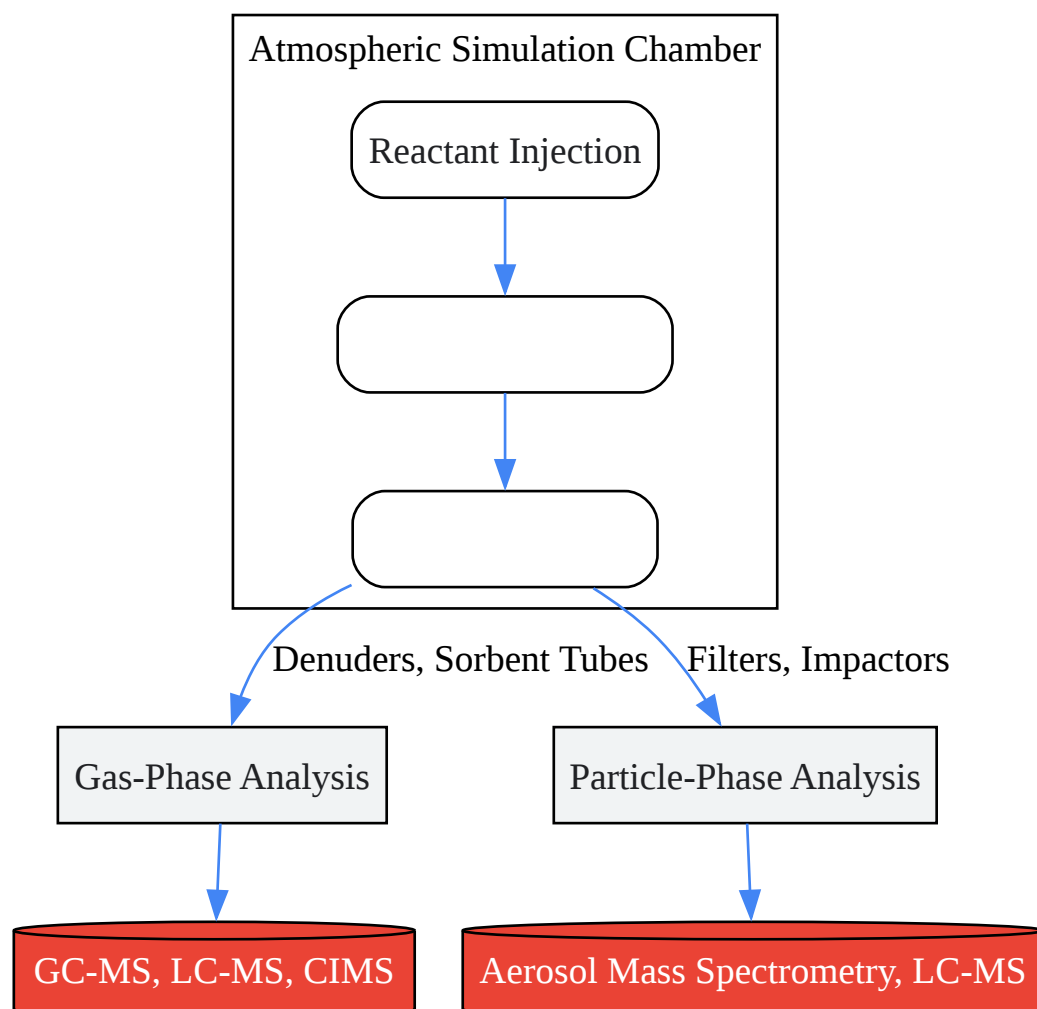
The formation of **pinic acid** from α -pinene is not a single-step reaction but a multi-generational process involving several intermediate species. The specific pathways are highly dependent on the primary oxidant.

Ozonolysis of α -Pinene

The reaction of α -pinene with ozone is a critical pathway for the formation of **pinic acid**, particularly in the formation of SOA.[4][6][7] The ozonolysis of α -pinene proceeds through the formation of a primary ozonide, which rapidly decomposes into a Criegee intermediate (CI) and a carbonyl compound. For α -pinene, two Criegee intermediates are formed, CI1 and CI2.[4] While pinonic acid can be formed from both CI1 and CI2, **pinic acid** is generated predominantly through the decomposition of CI2.[4]

The following diagram illustrates the simplified ozonolysis pathway:





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